

# oleanolic acid clinical efficacy evidence

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## Compound Focus: Oleanonic Acid

CAS No.: 17990-42-0

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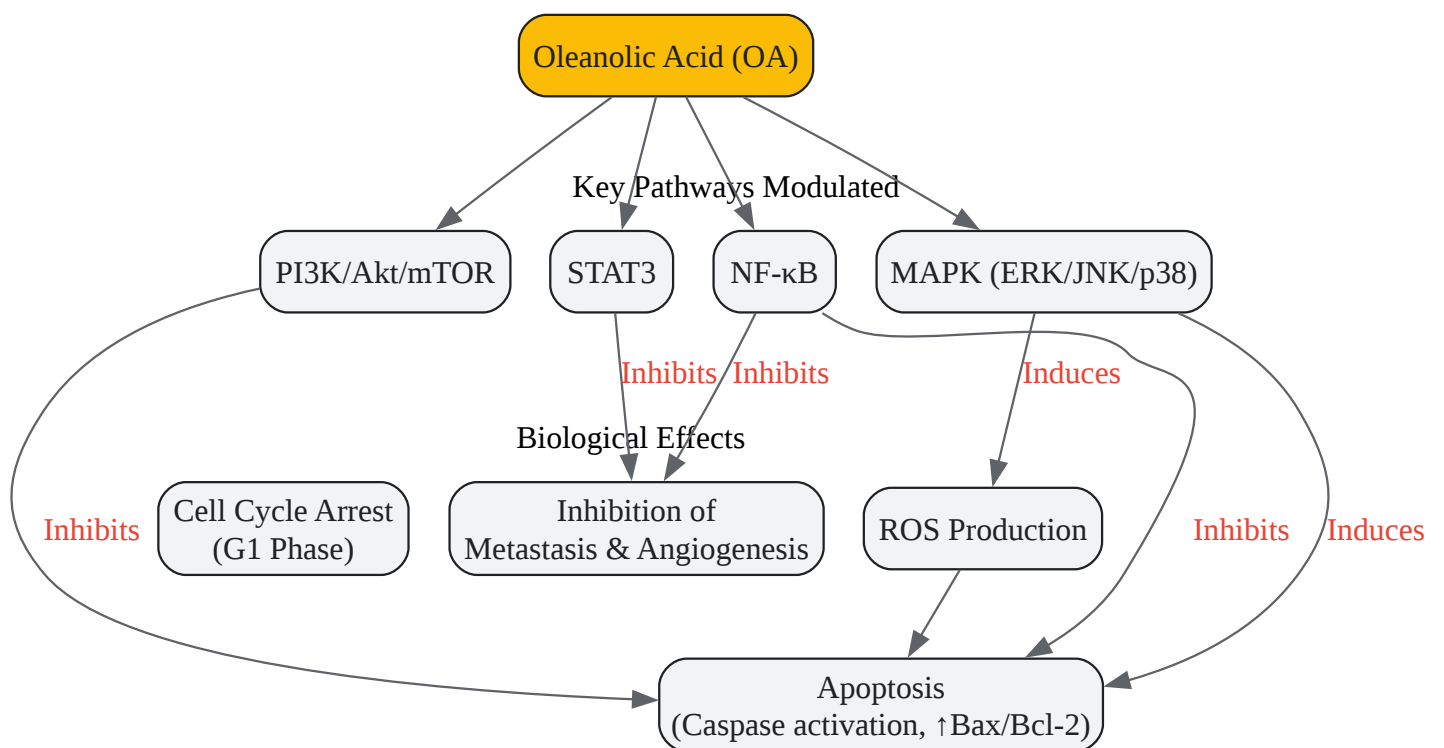
## Anticancer Evidence & Mechanisms

Oleanolic acid exhibits anticancer effects by modulating multiple cellular signaling pathways. The table below summarizes key molecular targets and the derivatives being investigated.

Cancer Type	Key Molecular Targets & Mechanisms	Tested Compound(s)	Evidence Level
<b>Breast Cancer</b>	Induces apoptosis via ROS production; inhibits metastasis by blocking EGFR/STAT3/Sox-2 pathways [1].	CDDO-Im, SZC014, AH-Me [1] [2]	Preclinical (in vitro, in vivo)
<b>Hepatocellular (Liver) Cancer</b>	Upregulates tumor protein p53 and COX-2, activating mitochondrial apoptotic pathway [3].	OA, CDDO-Ea [3] [1]	Preclinical (in vitro, in vivo)
<b>Pancreatic Cancer</b>	Prolongs survival in transgenic mouse models [2].	CDDO-Me [2]	Preclinical (in vivo)
<b>Multiple Myeloma</b>	Induces synergistic anti-cancer activity with bortezomib, overcoming drug resistance [2].	CDDO-Im [2]	Preclinical (in vitro)

Cancer Type	Key Molecular Targets & Mechanisms	Tested Compound(s)	Evidence Level
Melanoma	Triggers apoptosis via the NF-κB pathway [1].	OA [1]	Preclinical (in vitro)
Non-Small Cell Lung Cancer	Targets p62 protein and mitophagy [1].	OA, Ursolic Acid [1]	Preclinical (in vitro)

The anticancer effects are mediated through a complex network of signaling pathways, which can be visualized as follows:



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## Therapeutic Potential Beyond Oncology

OA's therapeutic benefits extend to metabolic, inflammatory, and infectious diseases, with one derivative achieving FDA approval for a non-oncological condition.

Therapeutic Area	Key Findings & Mechanisms	Tested Compound(s)	Evidence Level / Status
<b>Obesity &amp; Metabolic Health</b>	Activates PPAR signaling pathway; improves glucose tolerance, reduces visceral fat [4].	OA [4]	Preclinical (in vivo), Network Pharmacology
<b>Ulcerative Colitis</b>	Anti-inflammatory effects; preserves intestinal barrier; modulates gut microbiota via PI3K-AKT/MAPK pathways [5].	OAG (OA glycoside) [5]	Preclinical (in vivo)
<b>Viral Infections</b>	Inhibits influenza A virus RNA polymerase; synergizes with oseltamivir [6].	A5 (OA benzyl amide) [6]	Preclinical (in vivo)
<b>Neurodegenerative Disease</b>	Activates Nrf2 to combat oxidative stress [7].	Omaveloxolone [7]	<b>FDA Approved</b> (Friedreich's ataxia)
<b>General Inflammation</b>	Suppresses pro-inflammatory cytokines (IL-1 $\beta$ , IL-6, TNF- $\alpha$ ) and mediators (COX-2, iNOS) [7].	OA, 11-Oxooleanolic acid derivatives [7]	Preclinical (in vitro, in vivo)

## Key Experimental Models & Methodologies

The evidence for OA's efficacy is generated through standardized experimental models. Here are the protocols for key areas:

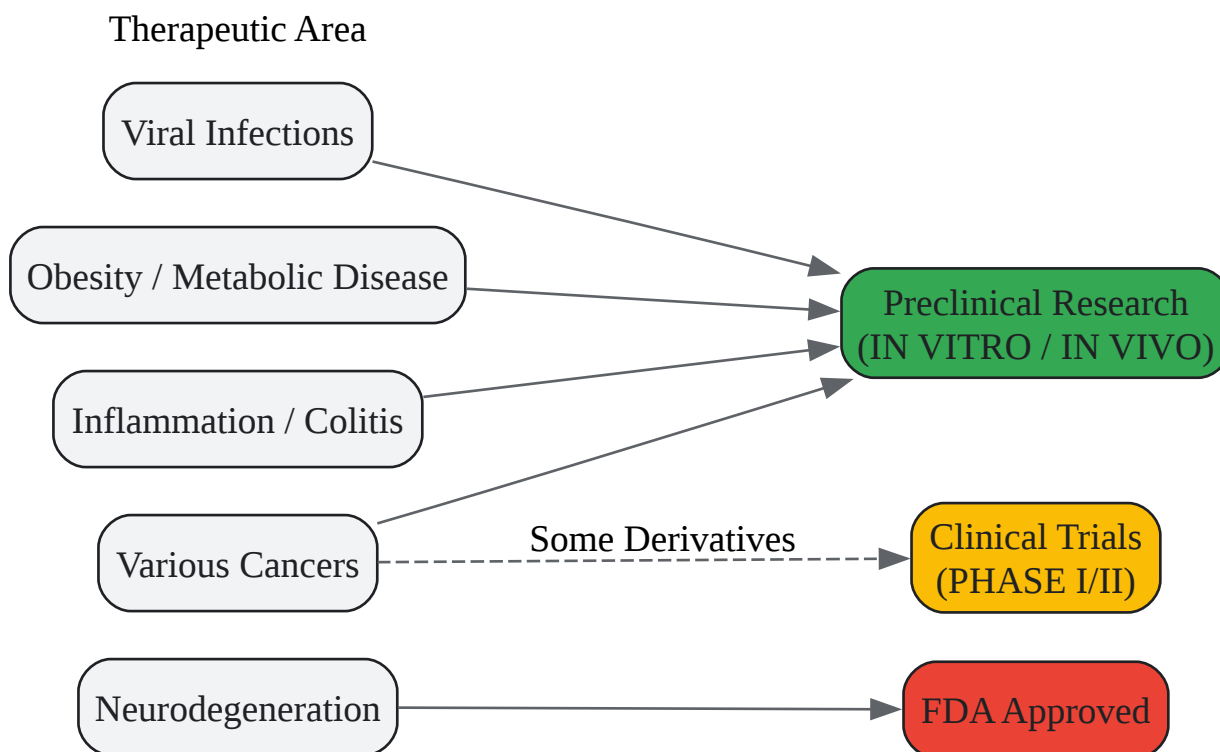
- In Vitro Anticancer Activity: Cell Lines Used:** Human cancer cell lines (e.g., MCF-7 breast cancer, HepG2 liver cancer) [3] [1]. **Protocol:** Cells are treated with varying concentrations of OA or its derivatives. Cell viability is measured via MTT or CCK-8 assay after 24-72 hours. Apoptosis is

detected by Annexin V/PI staining and Western blotting for caspase-3/9 and PARP cleavage. Mechanisms are investigated using Western blot, RT-PCR, and immunofluorescence to analyze protein and gene expression in key pathways [1].

- **In Vivo Anticancer Efficacy: Animal Models:** Xenograft models (immunodeficient mice implanted with human cancer cells) or transgenic mouse models (e.g., for pancreatic cancer) [2]. **Protocol:** Mice are randomly grouped after tumor inoculation. The test compound (e.g., CDDO-Me) is administered via oral gavage or intraperitoneal injection. Tumor volume and body weight are monitored regularly. At the endpoint, tumors are excised and weighed, and tissue samples are analyzed by immunohistochemistry and histopathology [2].
- **Anti-Obesity & Metabolic Studies: Animal Model:** High-fat diet (HFD)-induced obesity in C57BL/6 mice [4]. **Protocol:** Mice are fed an HFD for 8-12 weeks to induce obesity, followed by co-administration of OA for several weeks. Body weight and food intake are tracked. Glucose and insulin tolerance tests (GTT, ITT) are performed. Serum lipids, hormones (leptin, insulin), and tissues (liver, fat) are collected for biochemical and gene expression analysis (e.g., PPAR $\gamma$ ) [4].
- **Drug Delivery & Bioavailability Enhancement: Challenge:** Native OA has low water solubility and poor permeability, limiting its efficacy [8] [3]. **Solutions:**
  - **Chemical Derivatization:** Synthesizing more potent analogs like CDDO-Me and CDDO-Im, which are hundreds of thousands of times more potent than OA [9] [3].
  - **Novel Delivery Systems:** Complexing OA with cell-penetrating peptides (CPPs) like peptide p10 to enhance cellular uptake [8].
  - **Nanotechnology:** Developing nano-formulations (e.g., Nano-OA) to improve solubility and target delivery [1] [4].

## Clinical and Preclinical Status Overview

The transition from promising preclinical results to established clinical use is an ongoing process. The following chart summarizes the development status across major disease areas.



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## Conclusion and Research Outlook

In summary, the evidence for oleanolic acid reveals a compelling narrative:

- **Strong Preclinical Foundation:** OA demonstrates multi-targeted efficacy in various disease models, particularly in cancer, through the modulation of critical signaling pathways [9] [10] [1].
- **Clinical Translation in Progress:** While the core compound OA is used in China for liver conditions [10], its more potent synthetic derivatives (e.g., CDDO series) are under Phase I clinical evaluation for cancer [9] [2]. The FDA approval of omaveloxolone for a neurodegenerative disease marks a significant milestone for this class of compounds [7].
- **Key Research Focus:** Future work should prioritize overcoming the inherent bioavailability challenges of OA through advanced formulation strategies [8] and further validating the efficacy and safety of its most promising derivatives in human trials.

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## References

1. Exploring the therapeutic potential of oleanolic acid and its ... [pmc.ncbi.nlm.nih.gov]
2. (PDF) Oleanolic and its synthetic derivatives for the prevention... acid [academia.edu]
3. Oleanolic Acid and Its Derivatives: Biological Activities and ... [pmc.ncbi.nlm.nih.gov]
4. Integrating network pharmacology and animal experimental ... [translational-medicine.biomedcentral.com]
5. Oleanolic acid 28-O- $\beta$ -D-glucopyranoside: A novel ... [sciencedirect.com]
6. A novel C-3-substituted oleanolic acid benzyl amide ... [sciencedirect.com]
7. Principal Bioactive Properties of Oleanolic Acid, Its Derivatives ... [pmc.ncbi.nlm.nih.gov]
8. Delivery of Oleanolic Acid with Improved Antifibrosis ... [pmc.ncbi.nlm.nih.gov]
9. and its synthetic derivatives for the prevention and... Oleanolic acid [pubmed.ncbi.nlm.nih.gov]
10. Oleanolic Acid Alters Multiple Cell Signaling Pathways [pmc.ncbi.nlm.nih.gov]

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